

## Alk2-IN-2 degradation products and their effects

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## **Technical Support Center: Alk2-IN-2**

Disclaimer: Information regarding the specific degradation products of **Alk2-IN-2** and their biological effects is not currently available in publicly accessible scientific literature. This guide provides information on the known characteristics of **Alk2-IN-2** and offers general troubleshooting advice for its use in research settings.

## **Product Information and Properties**

**Alk2-IN-2** is a potent and selective inhibitor of Activin receptor-like kinase 2 (ALK2), also known as ACVR1.[1][2] It demonstrates high selectivity for ALK2 over other related kinases, such as ALK3.[1][2] Below is a summary of its key properties based on available data.

Property	Value	Source
Molecular Formula	C28H27N5O2S	MedChemExpress
Molecular Weight	497.61 g/mol	MedChemExpress
IC50 (ALK2)	9 nM	[1][2]
Solubility in DMSO	≥ 112.5 mg/mL (≥ 226.1 mM)	[2]
Appearance	Light yellow to yellow solid	MedChemExpress
Storage (Powder)	-20°C for up to 3 years	[1]
Storage (in DMSO)	-80°C for up to 2 years; -20°C for up to 1 year	[1]



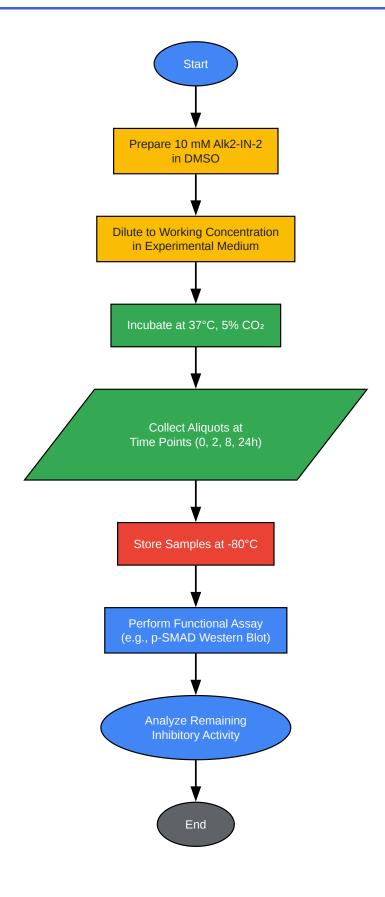
# **ALK2 Signaling Pathway**

**Alk2-IN-2** targets ALK2, a type I receptor in the Bone Morphogenetic Protein (BMP) signaling pathway. This pathway is crucial for various cellular processes, including differentiation, proliferation, and apoptosis. The diagram below illustrates a simplified representation of the canonical BMP/ALK2 signaling pathway.

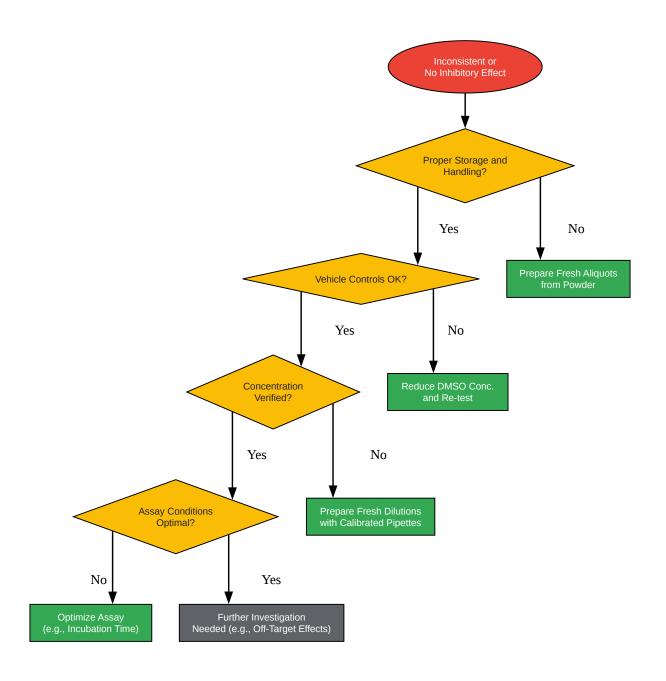












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### References

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